

Application Notes and Protocols for Nek2-IN-4 in Cell-Based Assays

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Compound of Interest

Compound Name: *Nek2-IN-4*

Cat. No.: *B12389746*

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These application notes provide detailed protocols for utilizing **Nek2-IN-4**, a potent and selective inhibitor of NIMA-related kinase 2 (Nek2), in various cell-based assays. Nek2 is a serine/threonine kinase that plays a crucial role in cell cycle regulation, particularly in centrosome separation and spindle formation. Its overexpression is implicated in the progression of several cancers, making it an attractive target for therapeutic intervention.

Mechanism of Action

Nek2-IN-4 is a small molecule inhibitor with a high affinity for Nek2, exhibiting an IC₅₀ value of 15 nM in biochemical assays. By inhibiting the kinase activity of Nek2, **Nek2-IN-4** disrupts the phosphorylation of key substrates involved in the G2/M transition of the cell cycle. This leads to a cascade of cellular events including the inhibition of centrosome separation, cell cycle arrest, and ultimately, the suppression of cancer cell proliferation.

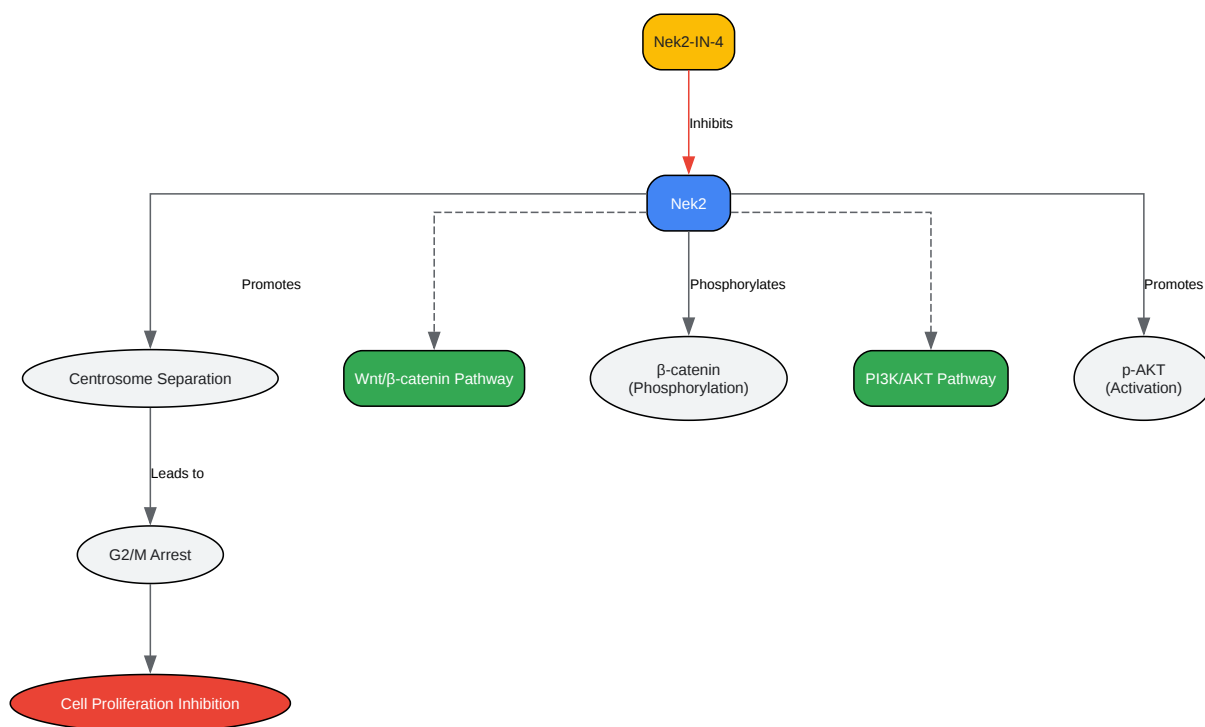
Quantitative Data Summary

The following table summarizes the inhibitory concentrations of **Nek2-IN-4** in various pancreatic cancer cell lines, providing a reference for designing cell-based experiments.

Cell Line	Cancer Type	Assay Duration	IC50 (μM)
AsPC-1	Pancreatic Adenocarcinoma	72 hours	0.064[1]
PL45	Pancreatic Adenocarcinoma	72 hours	0.031[1]
MIA PaCa-2	Pancreatic Carcinoma	72 hours	0.161[1]

Signaling Pathway

Nek2 kinase is a key regulator of mitotic events and its inhibition by **Nek2-IN-4** impacts several downstream signaling pathways implicated in cancer progression. The diagram below illustrates the central role of Nek2 in cell cycle control and its interaction with other signaling cascades. Inhibition of Nek2 by **Nek2-IN-4** leads to the disruption of these pathways, resulting in anti-proliferative effects.

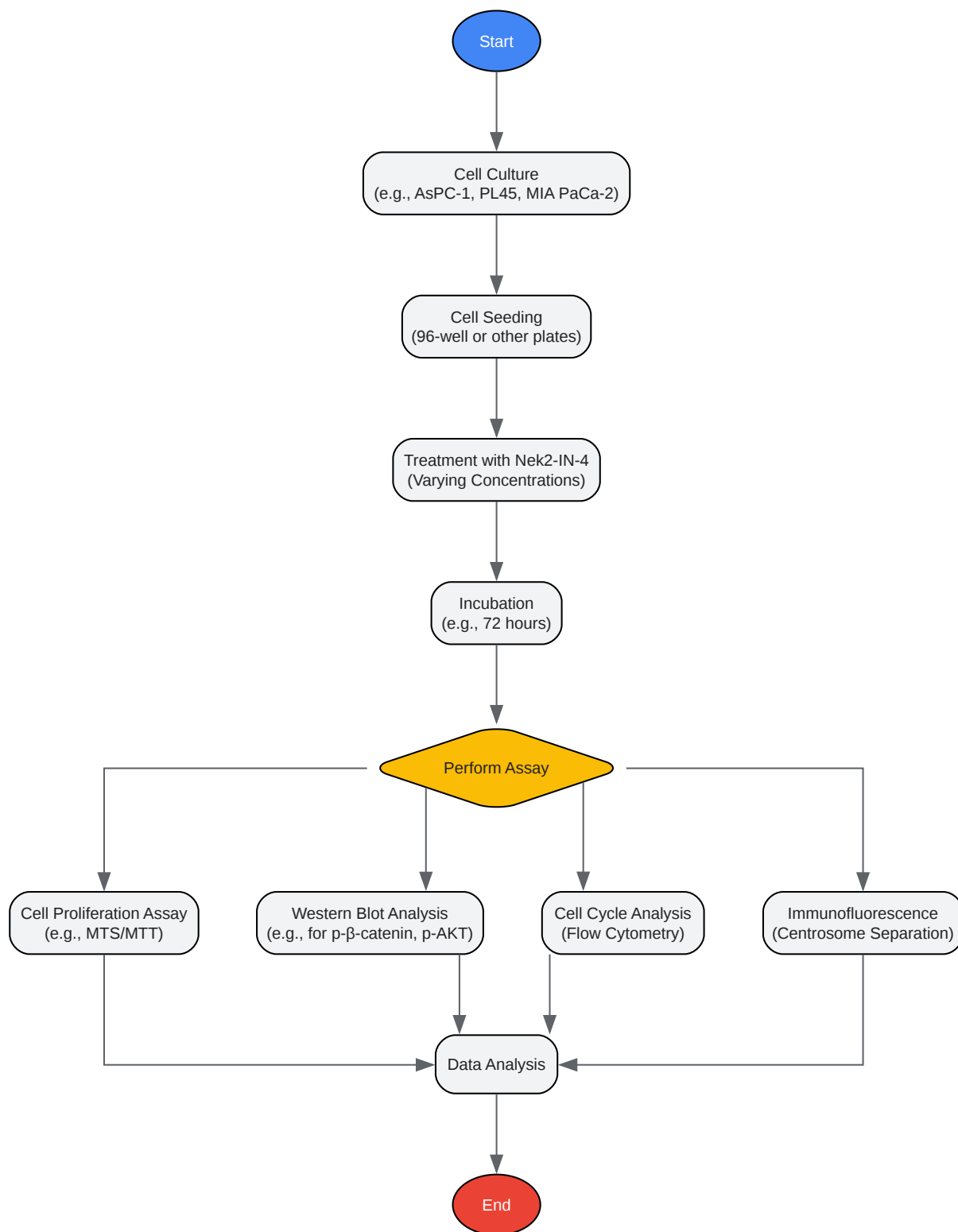


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Caption: Nek2 signaling and the inhibitory effect of **Nek2-IN-4**.

Experimental Workflow

The following diagram outlines a general workflow for evaluating the efficacy of **Nek2-IN-4** in cell-based assays.



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References

- 1. medchemexpress.com [medchemexpress.com]
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